

D-Erythrose-1-13C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *D-Erythrose-1-13C*

Cat. No.: *B118254*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and metabolic significance of **D-Erythrose-1-13C**. This isotopically labeled monosaccharide serves as a critical tracer in metabolic research, enabling the elucidation of complex biochemical pathways. This document outlines its core properties, experimental protocols for its use, and its role in key metabolic processes.

Core Chemical and Physical Properties

D-Erythrose-1-13C is a derivative of the four-carbon aldose sugar, D-Erythrose, where the carbon atom at the C1 position is the stable isotope ^{13}C . This isotopic labeling allows for its detection and tracking in various biological systems using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

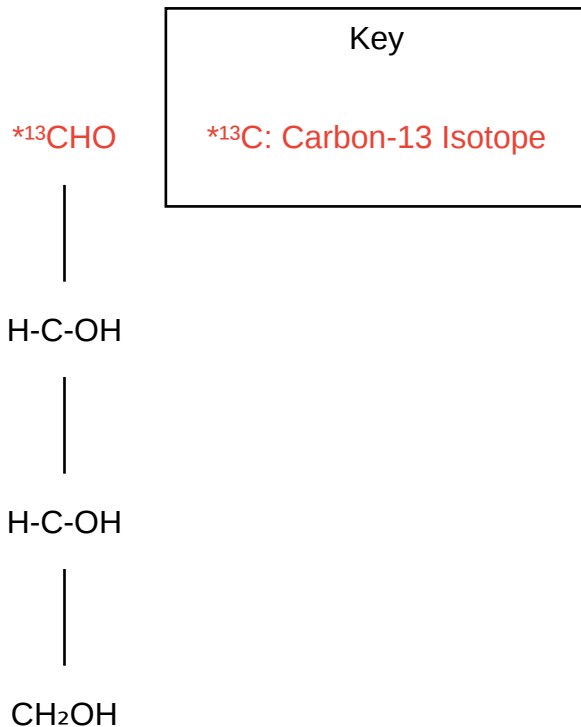
Quantitative Data Summary

The following table summarizes the key quantitative properties of **D-Erythrose-1-13C** and its unlabeled counterpart, D-Erythrose. Data for the labeled compound is often limited; therefore, properties of the unlabeled compound are provided for reference.

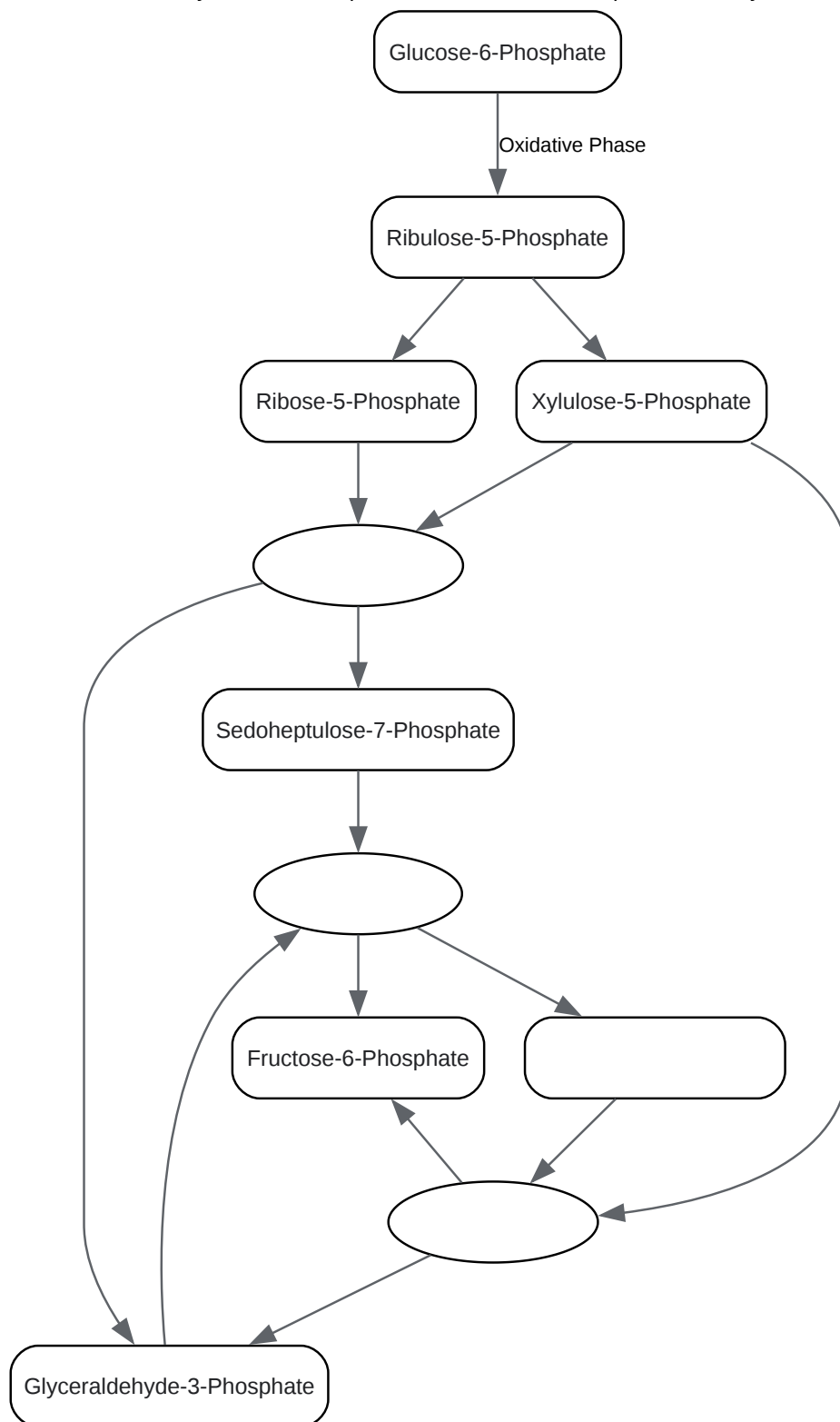
Property	D-Erythrose-1-13C	D-Erythrose	Source(s)
Molecular Formula	C ₃ ¹³ CH ₈ O ₄	C ₄ H ₈ O ₄	[1][2][3][4]
Molecular Weight	121.10 g/mol	120.10 g/mol	[1][2][3][5]
Exact Mass	121.04561357 Da	120.04225873 Da	[1][3]
CAS Number	70849-19-3	583-50-6	[1][3]
IUPAC Name	(2R,3R)-2,3,4-trihydroxy[1- ¹³ C]butanal	(2R,3R)-2,3,4-trihydroxybutanal	[1][3]
Appearance	Typically supplied as a syrup or in aqueous solution	Light yellow syrup, colorless crystalline solid	[4][5][6][7][8]
Solubility	Soluble in water	Highly soluble in water (50 mg/ml)	[6][7][9]
Melting Point	Not available	<25°C (as syrup)	[8]
Boiling Point	Not available	Not available	[10]
Optical Rotation [α] _D ²⁰	Not available	+1° to -14.5° (in water)	[5]
Purity (Isotopic)	Typically >98 atom % ¹³ C	N/A	[2]

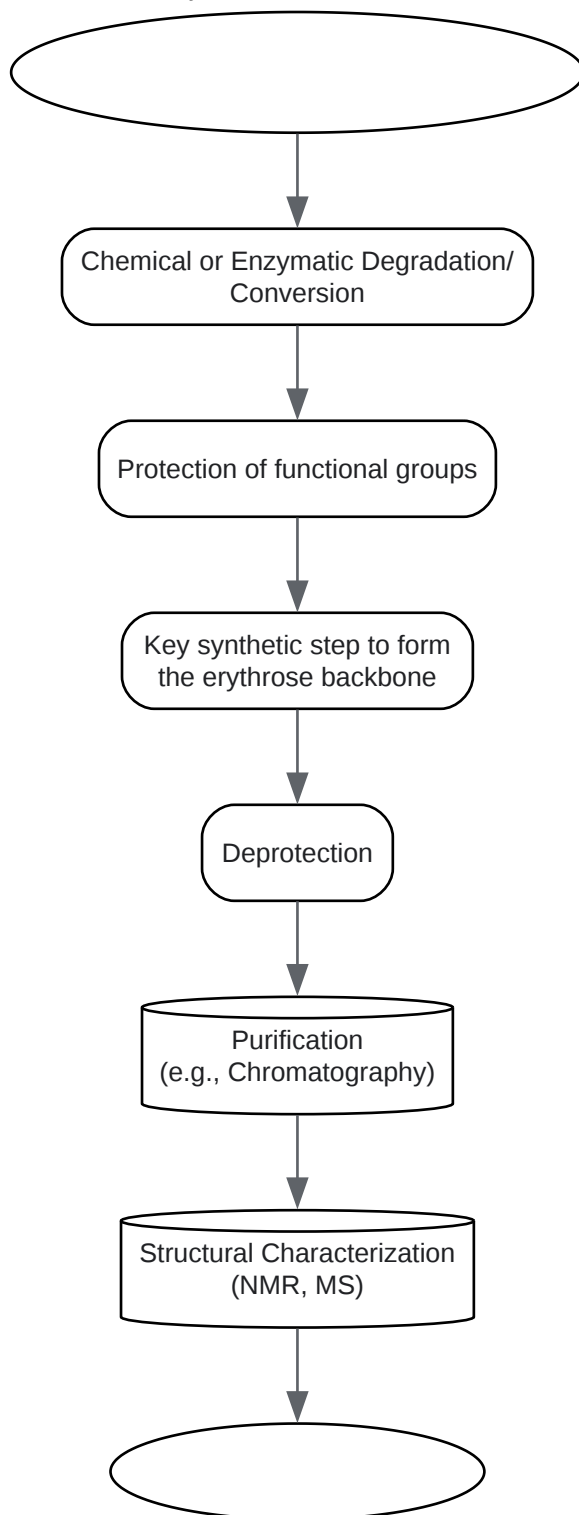
Molecular Structure

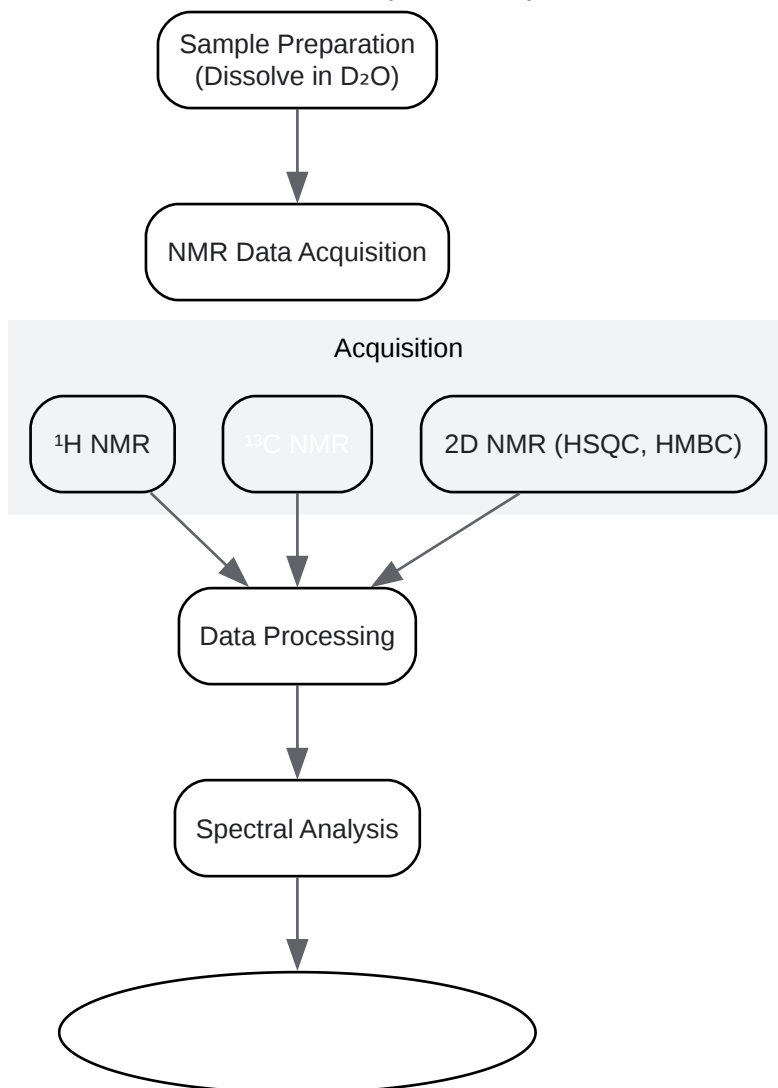
D-Erythrose is a chiral molecule with two stereocenters. In solution, it exists in equilibrium between its open-chain aldehyde form and cyclic furanose forms (α and β). The ¹³C label in **D-Erythrose-1-13C** is located at the anomeric carbon in the cyclic forms.

Molecular Structure of D-Erythrose-1-¹³C (Open-Chain Form)

Role of Erythrose-4-Phosphate in the Pentose Phosphate Pathway



General Workflow for Synthesis of ^{13}C -Labeled Monosaccharides

Workflow for NMR Analysis of D-Erythrose-1-¹³C

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References

- 1. D-Erythrose-1-¹³C | C₄H₈O₄ | CID 15559153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lab-chemicals.com [lab-chemicals.com]

- 3. D-Erythrose | C₄H₈O₄ | CID 94176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 583-50-6: D-Erythrose | CymitQuimica [cymitquimica.com]
- 5. D-Erythrose [drugfuture.com]
- 6. omicronbio.com [omicronbio.com]
- 7. Erythrose - Wikipedia [en.wikipedia.org]
- 8. D-(-)-ERYTHROSE | 583-50-6 [chemicalbook.com]
- 9. glpbio.com [glpbio.com]
- 10. Showing Compound Erythrose (FDB023039) - FooDB [foodb.ca]
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